

Application Note & Protocol: Synthesis of 2-Amino-N-phenylethanesulfonamide

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Compound of Interest

Compound Name: 2-amino-N-phenylethanesulfonamide

CAS No.: 25840-61-3

Cat. No.: B1341286

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Abstract

This document provides a detailed, robust, and validated protocol for the synthesis of **2-amino-N-phenylethanesulfonamide**, a key intermediate in medicinal chemistry and a structural analog to various bioactive molecules. The synthesis is presented as a two-step process commencing with the protection of 2-aminoethanesulfonyl chloride, followed by its condensation with aniline and subsequent deprotection. This guide is intended for researchers, scientists, and professionals in drug development, offering in-depth procedural details, mechanistic insights, and validation checkpoints to ensure the successful and reproducible synthesis of the target compound.

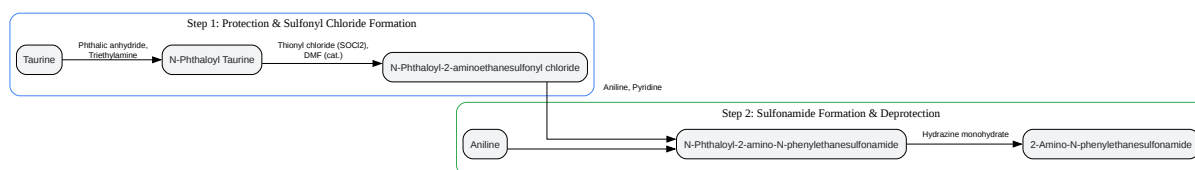
Introduction

2-Amino-N-phenylethanesulfonamide and its derivatives are of significant interest in the field of medicinal chemistry. The sulfonamide functional group is a well-established pharmacophore found in a wide array of therapeutic agents, including antibacterial, diuretic, and anticonvulsant drugs. The presence of a primary amino group in the 2-position offers a versatile handle for

further chemical modifications, enabling the generation of diverse chemical libraries for drug discovery.

This protocol outlines a reliable synthetic route that prioritizes safety, yield, and purity. The chosen strategy involves the use of a phthalimide protecting group for the primary amine of taurine, which is then converted to its corresponding sulfonyl chloride. This intermediate is subsequently reacted with aniline to form the desired sulfonamide linkage, followed by a final deprotection step to yield the target molecule. The rationale behind each step, including the choice of reagents and reaction conditions, is thoroughly explained to provide a comprehensive understanding of the synthetic process.

Reaction Scheme



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Figure 1: Overall synthetic workflow for **2-amino-N-phenylethanesulfonamide**.

Materials and Equipment

Reagents

Reagent	Grade	Supplier (Example)	CAS Number
Taurine	≥99%	Sigma-Aldrich	107-35-7
Phthalic anhydride	≥99%	Alfa Aesar	85-44-9
Triethylamine (TEA)	≥99.5%	Fisher Scientific	121-44-8
Thionyl chloride (SOCl ₂)	≥99%	Acros Organics	7719-09-7
N,N-Dimethylformamide (DMF)	Anhydrous, ≥99.8%	Sigma-Aldrich	68-12-2
Aniline	≥99.5%, redistilled	Alfa Aesar	62-53-3
Pyridine	Anhydrous, ≥99.8%	Fisher Scientific	110-86-1
Hydrazine monohydrate	≥98%	Sigma-Aldrich	7803-57-8
Dichloromethane (DCM)	Anhydrous, ≥99.8%	Fisher Scientific	75-09-2
Diethyl ether	Anhydrous, ≥99.7%	VWR Chemicals	60-29-7
Ethanol (EtOH)	200 proof, absolute	Decon Labs	64-17-5
Hydrochloric acid (HCl)	37% (w/w)	Sigma-Aldrich	7647-01-0
Sodium bicarbonate (NaHCO ₃)	Saturated solution	Fisher Scientific	144-55-8
Magnesium sulfate (MgSO ₄)	Anhydrous	Alfa Aesar	7487-88-9

Equipment

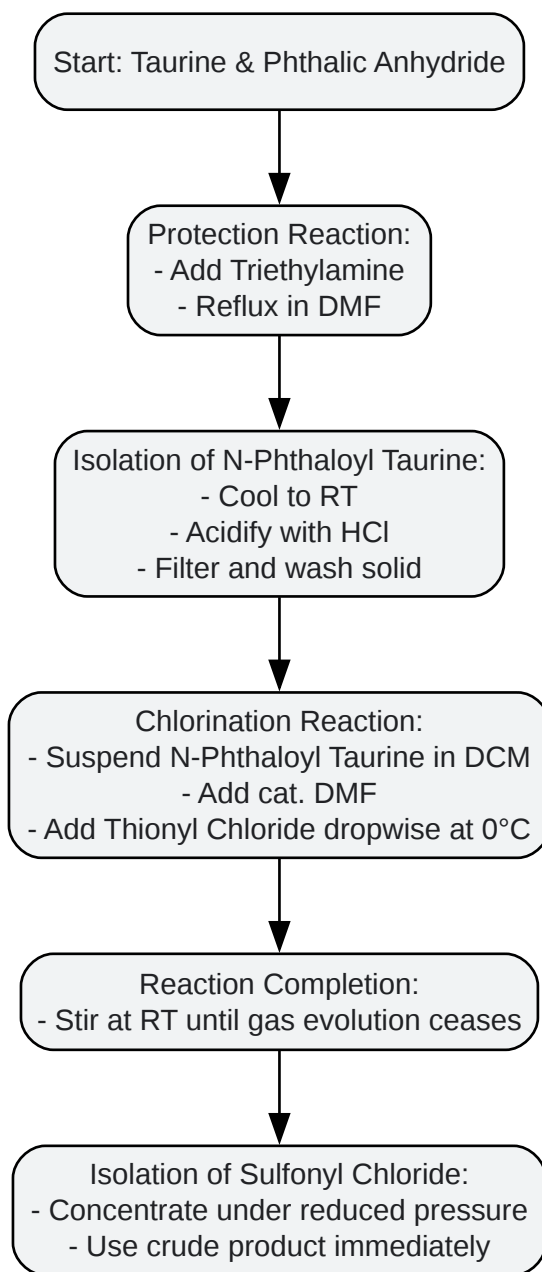
- Round-bottom flasks (various sizes)
- Magnetic stirrers and stir bars

- Heating mantles with temperature control
- Reflux condensers
- Dropping funnels
- Ice bath
- Rotary evaporator
- Büchner funnel and filter paper
- Thin-layer chromatography (TLC) plates (silica gel 60 F₂₅₄)
- UV lamp for TLC visualization
- Glassware for extraction and filtration
- Standard laboratory personal protective equipment (PPE): safety goggles, lab coat, gloves

Experimental Protocols

Step 1: Synthesis of N-Phthaloyl-2-aminoethanesulfonyl chloride

Rationale: The primary amino group of taurine is first protected with a phthalimide group to prevent unwanted side reactions during the subsequent conversion of the sulfonic acid to a sulfonyl chloride. Phthalic anhydride is an effective and economical protecting agent. The resulting N-phthaloyl taurine is then treated with thionyl chloride in the presence of a catalytic amount of DMF to afford the reactive sulfonyl chloride intermediate.



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Figure 2: Workflow for the synthesis of the sulfonyl chloride intermediate.

Procedure:

- Protection of Taurine:
 - To a 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, add taurine (12.5 g, 100 mmol), phthalic anhydride (14.8 g, 100 mmol), and triethylamine

(14.0 mL, 100 mmol) in 100 mL of DMF.

- Heat the mixture to reflux (approximately 153°C) and maintain for 4 hours.
- Monitor the reaction progress by TLC (Mobile phase: 10% Methanol in DCM).
- After completion, cool the reaction mixture to room temperature.
- Pour the mixture into 300 mL of ice-cold 1 M HCl. A white precipitate will form.
- Stir for 30 minutes, then collect the solid by vacuum filtration.
- Wash the solid with cold water (3 x 50 mL) and dry under vacuum to yield N-phthaloyl taurine.
- Formation of the Sulfonyl Chloride:
 - Caution: This step should be performed in a well-ventilated fume hood as it involves the use of thionyl chloride, which is corrosive and releases toxic gases.
 - Suspend the dried N-phthaloyl taurine (25.5 g, 100 mmol) in 150 mL of anhydrous DCM in a 500 mL round-bottom flask equipped with a magnetic stir bar and a dropping funnel.
 - Add a catalytic amount of anhydrous DMF (0.5 mL).
 - Cool the suspension to 0°C using an ice bath.
 - Add thionyl chloride (14.6 mL, 200 mmol) dropwise over 30 minutes, ensuring the internal temperature does not exceed 10°C.
 - After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 12 hours, or until gas evolution ceases.
 - The resulting solution containing N-phthaloyl-2-aminoethanesulfonyl chloride is typically used directly in the next step without purification. If necessary, the solvent can be removed under reduced pressure, but the crude product is unstable and should be used immediately.

Step 2: Synthesis of 2-Amino-N-phenylethanesulfonamide

Rationale: The crude sulfonyl chloride is reacted with aniline in the presence of a base (pyridine) to form the sulfonamide bond. Pyridine acts as both a solvent and an acid scavenger, neutralizing the HCl generated during the reaction. The final step involves the deprotection of the phthalimide group using hydrazine monohydrate, which cleaves the protecting group to yield the desired primary amine.

Procedure:

- Sulfonamide Formation:
 - In a 500 mL round-bottom flask, dissolve aniline (9.3 g, 100 mmol) in 100 mL of anhydrous pyridine and cool the solution to 0°C in an ice bath.
 - Slowly add the solution of N-phthaloyl-2-aminoethanesulfonyl chloride in DCM from the previous step to the aniline solution over 1 hour.
 - After the addition, allow the reaction mixture to warm to room temperature and stir for an additional 18 hours.
 - Monitor the reaction by TLC (Mobile phase: 30% Ethyl Acetate in Hexanes).
 - Upon completion, pour the reaction mixture into 500 mL of 1 M HCl and extract with ethyl acetate (3 x 150 mL).
 - Combine the organic layers, wash with saturated NaHCO₃ solution (2 x 100 mL) and brine (1 x 100 mL).
 - Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure to obtain the crude N-phthaloyl-**2-amino-N-phenylethanesulfonamide**.
 - Purify the crude product by column chromatography on silica gel (eluting with a gradient of ethyl acetate in hexanes) or by recrystallization from ethanol/water.
- Deprotection:

- Dissolve the purified N-phthaloyl-**2-amino-N-phenylethanesulfonamide** (e.g., 33.0 g, 96 mmol) in 200 mL of ethanol in a 500 mL round-bottom flask.
- Add hydrazine monohydrate (9.6 mL, 192 mmol) and heat the mixture to reflux for 4 hours. A white precipitate of phthalhydrazide will form.
- Cool the mixture to room temperature and filter off the precipitate.
- Concentrate the filtrate under reduced pressure.
- Dissolve the residue in 100 mL of 1 M HCl and wash with DCM (2 x 50 mL) to remove any remaining non-basic impurities.
- Basify the aqueous layer to pH > 10 with 2 M NaOH.
- Extract the product into ethyl acetate (3 x 100 mL).
- Combine the organic layers, dry over anhydrous MgSO₄, filter, and concentrate under reduced pressure to yield the final product, **2-amino-N-phenylethanesulfonamide**.

Characterization and Validation

The identity and purity of the synthesized **2-amino-N-phenylethanesulfonamide** should be confirmed by standard analytical techniques.

Analytical Technique	Expected Results
^1H NMR	Peaks corresponding to the aromatic protons of the phenyl group, the two methylene groups of the ethyl chain, and the primary amine protons.
^{13}C NMR	Signals for the carbons of the phenyl ring and the two aliphatic carbons.
Mass Spectrometry	A molecular ion peak corresponding to the calculated mass of $\text{C}_8\text{H}_{12}\text{N}_2\text{O}_2\text{S}$.
FT-IR	Characteristic absorption bands for N-H stretching (amine and sulfonamide), S=O stretching (sulfonamide), and aromatic C-H and C=C stretching.
Melting Point	A sharp melting point range, indicating high purity.
Purity (HPLC)	A single major peak with >95% purity.

Troubleshooting and Safety Considerations

- **Low Yield in Step 1:** Ensure all reagents are anhydrous, particularly the DMF and DCM. Incomplete reaction of taurine can be addressed by increasing the reflux time or using a slight excess of phthalic anhydride.
- **Difficulty in Sulfonyl Chloride Formation:** The N-phthaloyl taurine must be completely dry. The reaction with thionyl chloride is sensitive to moisture.
- **Incomplete Deprotection:** Ensure a sufficient excess of hydrazine is used and that the reflux is maintained for the specified time. The reaction can be monitored by TLC until the starting material is fully consumed.
- **Safety:** Always work in a well-ventilated fume hood, especially when handling thionyl chloride, pyridine, and hydrazine. Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves. Aniline is toxic and

readily absorbed through the skin. Handle all chemicals with care and consult their respective Safety Data Sheets (SDS) before use.

References

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